

# An In-depth Technical Guide to the Solubility and Stability of Radium

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## Compound of Interest

Compound Name: Rad 243

Cat. No.: B1680495

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Disclaimer: This technical guide addresses the general solubility and stability of radium isotopes based on available scientific literature. Specific experimental data for Radium-243 (Ra-243) is not available in the reviewed sources, likely due to an extremely short half-life that complicates detailed chemical studies. The principles, data, and protocols presented herein are based on studies of more stable isotopes, primarily Radium-226, and are intended to provide a foundational understanding for researchers, scientists, and drug development professionals.

## Introduction to Radium Chemistry

Radium (Ra) is an alkaline earth metal, the sixth element in group 2 of the periodic table.<sup>[1]</sup> All isotopes of radium are radioactive.<sup>[1]</sup> Its chemistry is similar to that of barium (Ba), its lighter congener. Radium compounds are typically white but tend to darken over time to yellow and then black due to self-radiolysis from alpha decay.<sup>[2]</sup> Understanding the solubility and stability of radium is crucial for various applications, including nuclear medicine, environmental remediation, and waste management.

## Solubility of Radium Compounds

The solubility of radium compounds is a critical factor in their environmental mobility and biological availability. Generally, radium's solubility is influenced by pH, the presence of complexing ligands, and the ionic strength of the solution.<sup>[3]</sup>

## Quantitative Solubility Data

The following table summarizes the solubility of common radium compounds. It is important to note that these values can be affected by experimental conditions.

Compound	Formula	Solubility in Water	Solubility Product Constant (Ksp)	Notes
Radium Sulfate	$\text{RaSO}_4$	2.1 mg/kg at 20°C[1][2]	$\log_{10} K_{sp}^\circ = -10.16 \pm 0.05$ [4]	The most insoluble known sulfate.[1][2]
Radium Carbonate	$\text{RaCO}_3$	Insoluble[5]	$\log_{10} K_{sp}^\circ = -7.73 \pm 0.56$ [4]	More soluble than barium carbonate.[6]
Radium Chloride	$\text{RaCl}_2$	Soluble[5]	-	Solubility decreases with increasing HCl concentration.[1][2]
Radium Bromide	$\text{RaBr}_2$	Soluble[5]	-	More soluble than radium chloride.[1][2]
Radium Hydroxide	$\text{Ra(OH)}_2$	Soluble[5]	-	The most readily soluble among the alkaline earth hydroxides.[1][2]
Radium Nitrate	$\text{Ra(NO}_3)_2$	Soluble[5]	-	Solubility decreases as nitric acid concentration increases.[1]
Radium Iodate	$\text{Ra(IO}_3)_2$	Insoluble[2]	-	Less soluble than the corresponding barium salt.[6]
Radium Chromate	$\text{RaCrO}_4$	Insoluble[2]	-	Less soluble in water than the

corresponding  
barium salt.[\[2\]](#)

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## Experimental Protocol for Radionuclide Solubility Determination

A generalized protocol for determining the solubility of a radionuclide like radium involves approaching equilibrium from both oversaturation and undersaturation to ensure the reliability of the results.

Objective: To determine the solubility product constant ( $K_{sp}$ ) of a radium compound (e.g.,  $\text{RaSO}_4$ ) in a specific aqueous medium.

Materials:

- Radium stock solution (e.g., dissolved  $\text{RaCl}_2$ )
- Precipitating agent (e.g.,  $\text{Na}_2\text{SO}_4$  solution)
- Inert electrolyte for ionic strength adjustment (e.g.,  $\text{NaCl}$ )
- pH buffer solutions
- High-purity water
- Reaction vessels (e.g., centrifuge tubes)
- Thermostatically controlled shaker
- Centrifuge
- Liquid scintillation counter or gamma spectrometer
- Filtration apparatus with appropriate membrane filters

Methodology:

- **Preparation of Supersaturated Solutions:** a. To a series of reaction vessels, add a known volume of the radium stock solution. b. Add a stoichiometric excess of the precipitating agent to induce precipitation of the radium compound. c. Adjust the ionic strength and pH to the desired levels. d. Seal the vessels and place them in a thermostatically controlled shaker to equilibrate.
- **Preparation of Undersaturated Solutions:** a. Prepare a solution with the desired ionic strength and pH. b. Add a small amount of the solid radium compound to the solution. c. Seal the vessels and place them in the shaker to allow the solid to dissolve and reach equilibrium.
- **Equilibration and Sampling:** a. Allow the solutions to equilibrate for a sufficient period (days to weeks), with periodic sampling to monitor the concentration of radium in the aqueous phase. b. Once equilibrium is reached (i.e., the radium concentration remains constant), separate the solid and liquid phases by centrifugation and/or filtration.
- **Analysis:** a. Measure the concentration of radium in the supernatant/filtrate using a suitable radiometric technique (e.g., liquid scintillation counting, gamma spectrometry). b. Measure the final pH of the solution.
- **Data Analysis:** a. Calculate the molar concentrations of the radium and the precipitating anion. b. Use a speciation code (e.g., PHREEQC) to account for ion pairing and complex formation to determine the activities of the ions. c. Calculate the solubility product constant ( $K_{sp}$ ).

## Stability of Radium Isotopes

All 34 known isotopes of radium are radioactive, with no stable isotopes.<sup>[7][8]</sup> Their stability is characterized by their half-life, which is the time required for half of the radioactive atoms to decay.<sup>[9]</sup> The most stable isotope is Radium-226, with a half-life of 1600 years.<sup>[1]</sup>

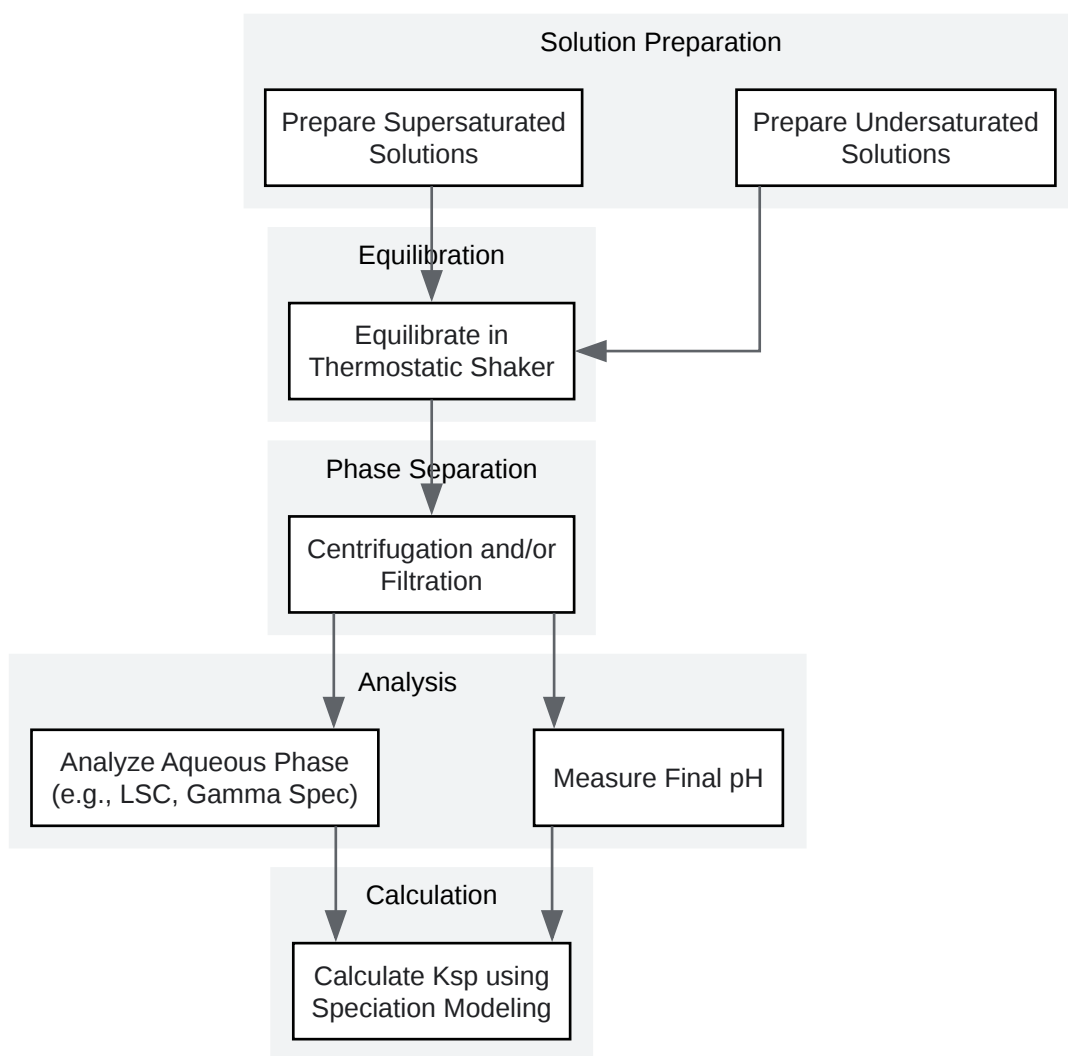
## Properties of Key Radium Isotopes

The following table summarizes the key properties of the most common and longest-lived radium isotopes.

Isotope	Half-life	Decay Mode	Daughter Isotope	Natural Occurrence
Radium-223 ( <sup>223</sup> Ra)	11.43 days[7]	Alpha (α)	Radon-219 ( <sup>219</sup> Rn)[7]	Part of the Uranium-235 decay chain[10]
Radium-224 ( <sup>224</sup> Ra)	3.66 days[11]	Alpha (α)	Radon-220 ( <sup>220</sup> Rn)[7]	Part of the Thorium-232 decay chain[10]
Radium-225 ( <sup>225</sup> Ra)	14.9 days[7]	Beta minus (β <sup>-</sup> )	Actinium-225 ( <sup>225</sup> Ac)[7]	Trace[7]
Radium-226 ( <sup>226</sup> Ra)	1600 years[1]	Alpha (α)	Radon-222 ( <sup>222</sup> Rn)[7]	Most common isotope, from the Uranium-238 decay chain[1]
Radium-228 ( <sup>228</sup> Ra)	5.75 years[12]	Beta minus (β <sup>-</sup> )	Actinium-228 ( <sup>228</sup> Ac)[12]	Part of the Thorium-232 decay chain[10]

## Visualizations

## Experimental Workflow for Solubility Studies



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Caption: Generalized workflow for determining radionuclide solubility.

## Radioactive Decay Series of Uranium-238



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Caption: The Uranium-238 decay chain leading to stable Lead-206.



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